

Analytical methods for Ethyl 3-hydroxy-4-nitrobenzoate

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Compound of Interest

Compound Name: Ethyl 3-hydroxy-4-nitrobenzoate

CAS No.: 717-01-1

Cat. No.: B153321

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Application Note: Analytical Profiling and Purity Assessment of **Ethyl 3-hydroxy-4-nitrobenzoate**

Introduction & Scope

Ethyl 3-hydroxy-4-nitrobenzoate (CAS: 717-01-1) is a critical intermediate in the synthesis of complex pharmaceutical agents, particularly in the development of kinase inhibitors and anti-infectives. Its structural integrity—comprising a phenolic hydroxyl, a nitro group, and an ethyl ester—presents specific analytical challenges.^[1] The phenolic moiety introduces pH-dependent ionization, while the ester group is susceptible to hydrolysis, necessitating a robust analytical control strategy.^[1]

This guide provides a comprehensive protocol for the identification, purity assessment, and impurity profiling of **Ethyl 3-hydroxy-4-nitrobenzoate**. Unlike generic methods, this protocol is optimized to resolve the parent compound from its primary degradation product, 3-hydroxy-4-nitrobenzoic acid.

Physicochemical Profile

Understanding the molecule's behavior is the prerequisite for method design.^[1]

Property	Value / Characteristic	Analytical Implication
Molecular Weight	211.17 g/mol	Suitable for LC-MS and GC-MS.
Appearance	Yellow crystalline solid	Visual inspection is the first purity check. ^[1]
pKa (Phenol)	~6.11 (Predicted)	Critical: Mobile phase pH must be < 4.0 to suppress ionization and prevent peak tailing. ^[1]
Solubility	Soluble in MeOH, ACN, EtOAc; Insoluble in Water	Use MeOH or ACN as sample diluent. Avoid 100% aqueous diluents. ^[1]
UV Max	~254 nm, ~310 nm	Nitro/aromatic conjugation allows sensitive UV detection. ^[1]
Melting Point	~84°C	DSC can be used as an orthogonal purity check. ^[1]

Primary Analytical Method: RP-HPLC-DAD

Objective: Quantitative assay and impurity profiling. Rationale: A Reverse Phase (RP) method on a C18 column is selected.^[1] The mobile phase is acidified to pH 3.0 to keep the phenolic group protonated (

), ensuring a sharp peak shape and consistent retention.^[1]

Chromatographic Conditions

- System: Agilent 1260 Infinity II or equivalent with Diode Array Detector (DAD).
- Column: Agilent ZORBAX Eclipse Plus C18,

(or equivalent).

- Column Temperature:

.

- Flow Rate:

.

- Injection Volume:

.[\[1\]](#)

- Detection: UV at

(primary),

(secondary for nitro-specific confirmation).[\[1\]](#)

- Mobile Phase A:

Formic Acid in Water (pH ~2.7).[\[1\]](#)

- Mobile Phase B: Acetonitrile (HPLC Grade).[\[1\]](#)

Gradient Program

Time (min)	% Mobile Phase B	Event
0.0	20	Initial hold for polar impurities (Acid hydrolysis product).
2.0	20	Isocratic hold. [1]
12.0	90	Linear ramp to elute the main ester peak. [1]
15.0	90	Wash step to remove highly non-polar dimers.
15.1	20	Return to initial conditions. [1]
20.0	20	Re-equilibration (Critical for retention time reproducibility). [1]

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 10.0 mg of **Ethyl 3-hydroxy-4-nitrobenzoate** reference standard into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile.[\[1\]](#)
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock Solution into a 10 mL volumetric flask. Dilute to volume with Mobile Phase A/B (50:50).
 - Note: Matching the diluent to the initial gradient strength prevents "solvent shock" and peak splitting.[\[1\]](#)

Secondary Method: GC-MS (Residues & Volatiles)

Objective: Confirmation of identity and analysis of residual solvents (Ethanol) or volatile organic impurities. Rationale: The ester is thermally stable enough for GC analysis, providing an orthogonal separation mechanism based on volatility rather than polarity.[\[1\]](#)

- Column: DB-5ms (30 m × 0.25 mm × 0.25 µm).[\[1\]](#)
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).

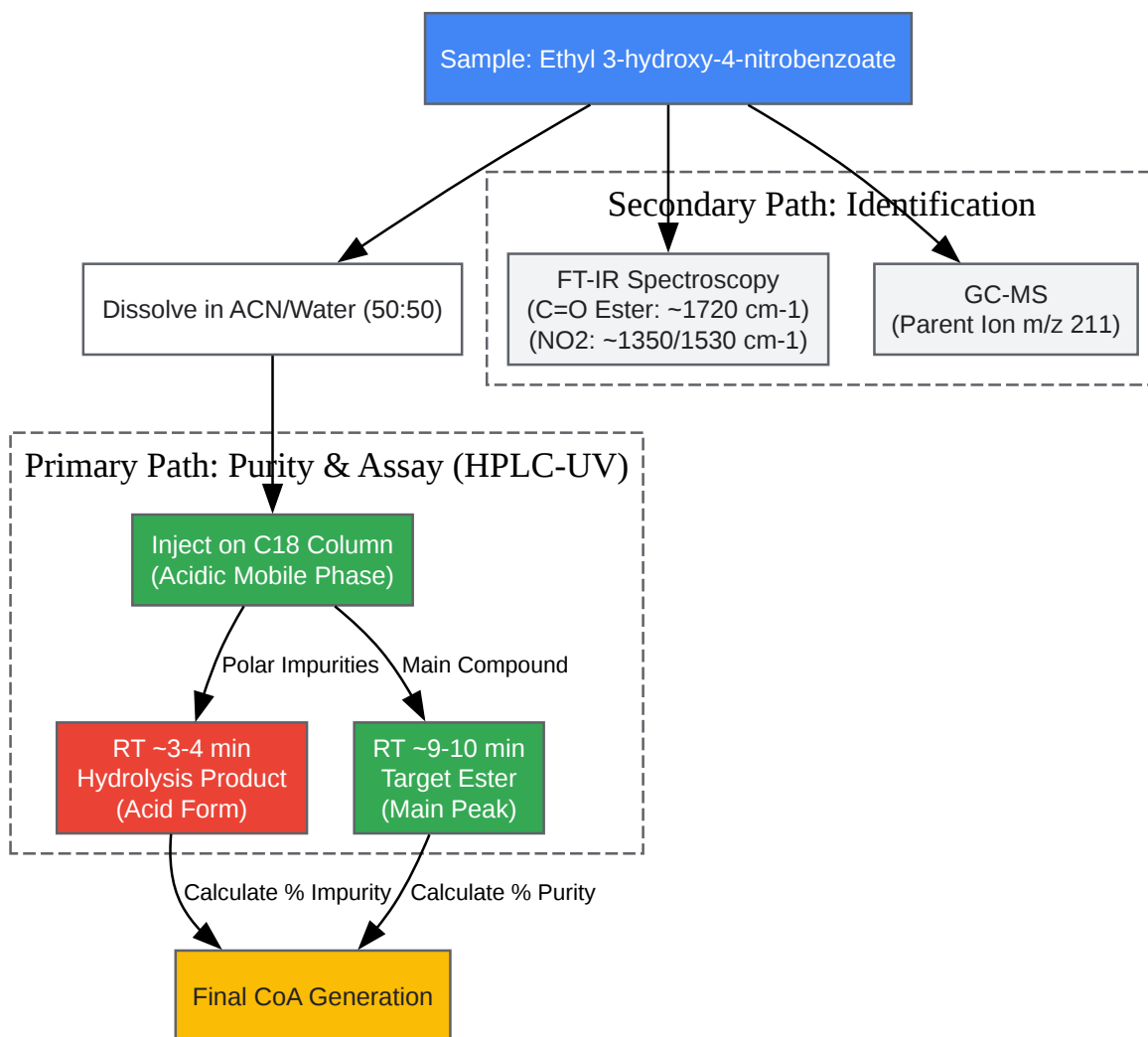
- Inlet: Split 20:1 @ 250°C.
- Oven Program:
 - hold for 1 min.
 - Ramp
to
.
 - Hold 5 min.
- MS Source: EI (70 eV), Scan range 40–400 amu.[1]
- Expected Fragmentation: Molecular ion

, loss of ethoxy group

, and nitro group patterns.[1]

Analytical Logic & Workflow Visualization

The following diagram illustrates the decision matrix for analyzing this compound, highlighting the separation of the main degradation product (Hydrolysis).



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Caption: Analytical workflow distinguishing the target ester from its hydrolysis degradation product via hydrophobicity differences.

Validation & Troubleshooting (Self-Validating Systems)

To ensure the method is "self-validating" per Part 2 of the requirements, the following System Suitability Tests (SST) must be passed before data release.

System Suitability Criteria

Parameter	Acceptance Criteria	Logic
Retention Time (RT) Stability	RSD	Ensures pump/gradient consistency.
Tailing Factor ()		Verifies mobile phase pH is sufficiently suppressing phenol ionization.[1]
Resolution ()	between Acid and Ester	Ensures quantitative accuracy of the impurity.

Troubleshooting Guide

- Problem: Peak tailing on the main ester peak.
 - Root Cause:[2] Mobile phase pH is too high (), causing partial ionization of the phenol.[1]
 - Fix: Add 0.1% Formic Acid or use 20mM Phosphate Buffer pH 2.5.[1]
- Problem: "Ghost" peaks in blank.
 - Root Cause:[2] Carryover from the highly retained dimer/oligomers.[1]
 - Fix: Extend the wash step (90% B) to 5 minutes.[1]
- Problem: Hydrolysis during sample prep.
 - Root Cause:[2] Sample left in basic or aqueous solution too long.[1]
 - Fix: Prepare fresh standards daily; keep autosampler at .

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